

An In-depth Technical Guide to the Safety of 2,6-Dimethylphenyl Isocyanate

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Compound of Interest

Compound Name: 2,6-Dimethylphenyl isocyanate

Cat. No.: B127852

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **2,6-Dimethylphenyl isocyanate** (CAS No. 28556-81-2), also known as 2,6-xylyl isocyanate. The information is compiled from various Safety Data Sheets (SDS) and toxicological guidelines to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound.

Chemical and Physical Properties

2,6-Dimethylphenyl isocyanate is a colorless to light yellow liquid with a pungent odor.^[1] It is sensitive to moisture and combustible.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ NO	[1]
Molecular Weight	147.18 g/mol	[1]
Appearance	Colorless to light orange to yellow clear liquid	
Odor	Pungent	[1]
Boiling Point	71 - 72 °C / 159.8 - 168.6 °F	[1]
Flash Point	86 °C / 186.8 °F (closed cup)	[1]
Density	1.057 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5356	
Solubility in water	Insoluble, reacts with water	[2] [3]
Storage Temperature	2-8°C	

Toxicological Data

2,6-Dimethylphenyl isocyanate is classified as toxic and hazardous. While specific oral and inhalation toxicity data (LD₅₀/LC₅₀) are not readily available in the reviewed literature, it is classified as harmful or toxic if swallowed, in contact with skin, or if inhaled.[\[4\]](#) It is also known to cause skin and eye irritation and may cause respiratory irritation and sensitization.

Endpoint	Species	Route	Value	Classification	Reference(s)
Acute Toxicity	Rabbit	Dermal	LD50: > 9,400 mg/kg	Not classified as acutely toxic by dermal route based on this value, but other sources indicate harm.	[1]
Acute Toxicity	-	Oral	Data not available	Toxic if swallowed / Harmful if swallowed	[4]
Acute Toxicity	-	Inhalation	Data not available	Toxic if inhaled / Harmful if inhaled	[4]
Skin Corrosion/Irritation	-	Dermal	-	Causes skin irritation	
Serious Eye Damage/Irritation	-	Ocular	-	Causes serious eye irritation	[4]
Respiratory Sensitization	-	Inhalation	-	May cause allergy or asthma symptoms or breathing difficulties if inhaled	

Skin Sensitization	-	Dermal	-	May cause an allergic skin reaction [1]
Specific Target Organ Toxicity (Single Exposure)	-	Inhalation	-	May cause respiratory irritation
Carcinogenicity	-	-	-	Suspected of causing cancer [1]

Experimental Protocols

The toxicological data presented are typically determined using standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality and reproducibility of the data. Below are brief descriptions of the relevant OECD guidelines for the toxicological endpoints of **2,6-Dimethylphenyl isocyanate**.

Test	OECD Guideline	Brief Description of Methodology
Acute Oral Toxicity	OECD 423 (Acute Toxic Class Method)	A stepwise procedure where a small number of animals are dosed at defined levels. The outcome (mortality or survival) determines the next dose level, allowing for classification of the substance's toxicity with a reduced number of animals compared to classical methods.
Acute Dermal Toxicity	OECD 402	The test substance is applied to the clipped, intact skin of experimental animals (usually rabbits or rats) for 24 hours. The animals are observed for signs of toxicity and mortality over a 14-day period.
Acute Inhalation Toxicity	OECD 403	Animals are exposed to the test substance (as a gas, vapor, or aerosol) in an inhalation chamber for a defined period (typically 4 hours). Observations for toxicity and mortality are conducted for at least 14 days post-exposure.
Acute Dermal Irritation/Corrosion	OECD 404	A small amount of the substance is applied to a patch of skin on a test animal (usually a rabbit). The skin is observed for signs of erythema (redness) and edema

(swelling) at specific intervals after patch removal.

Acute Eye Irritation/Corrosion OECD 405

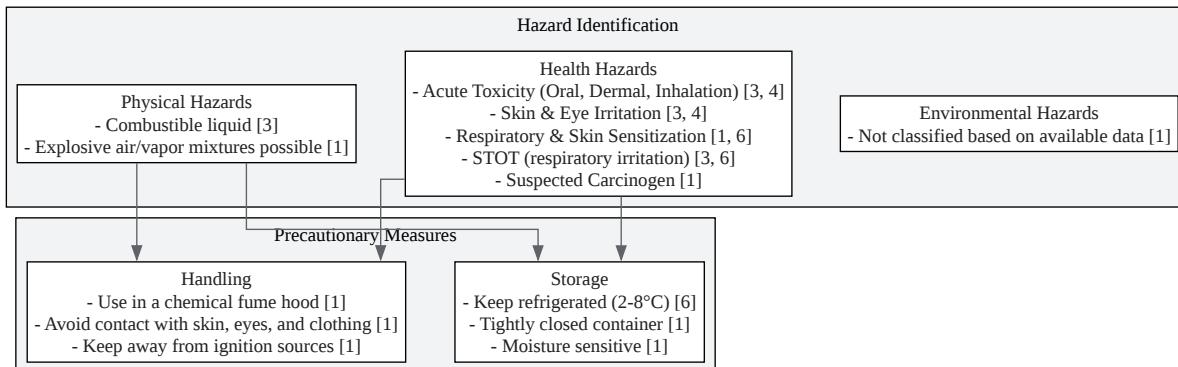
A single dose of the substance is applied to the eye of an experimental animal (usually a rabbit). The eye is examined for lesions of the cornea, iris, and conjunctiva at specific time points.

Skin Sensitization OECD 406 (Guinea Pig Maximization Test)

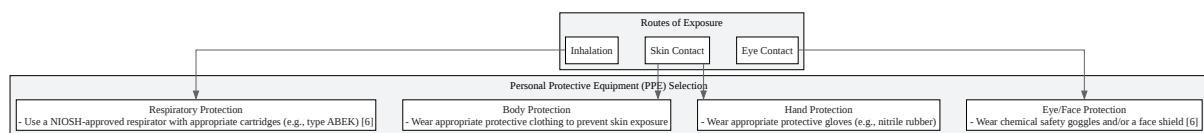
This test assesses the potential of a substance to cause skin sensitization. It involves an induction phase (intradermal injection and topical application) followed by a challenge phase (topical application) to determine if an allergic reaction develops.

Hazard Identification and Safety Procedures

The following diagrams illustrate the logical workflows for hazard identification, personal protective equipment (PPE) selection, and emergency procedures when working with **2,6-Dimethylphenyl isocyanate**.

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Hazard Identification and Precautionary Measures.

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PPE Selection Based on Exposure Routes.

Emergency Procedures

In the event of an emergency involving **2,6-Dimethylphenyl isocyanate**, the following procedures should be followed.

First Aid Measures

First Aid Procedures			
Inhalation	Skin Contact	Eye Contact	Ingestion
- Move to fresh air - Keep at rest - Immediately call a POISON CENTER or doctor [1]	- Remove contaminated clothing - Wash with plenty of soap and water - Get medical advice if irritation occurs [1]	- Rinse immediately with plenty of water for at least 15 minutes - Remove contact lenses if present and easy to do - Get medical advice if irritation persists [1]	- Rinse mouth - Do NOT induce vomiting - Immediately call a POISON CENTER or doctor [1]

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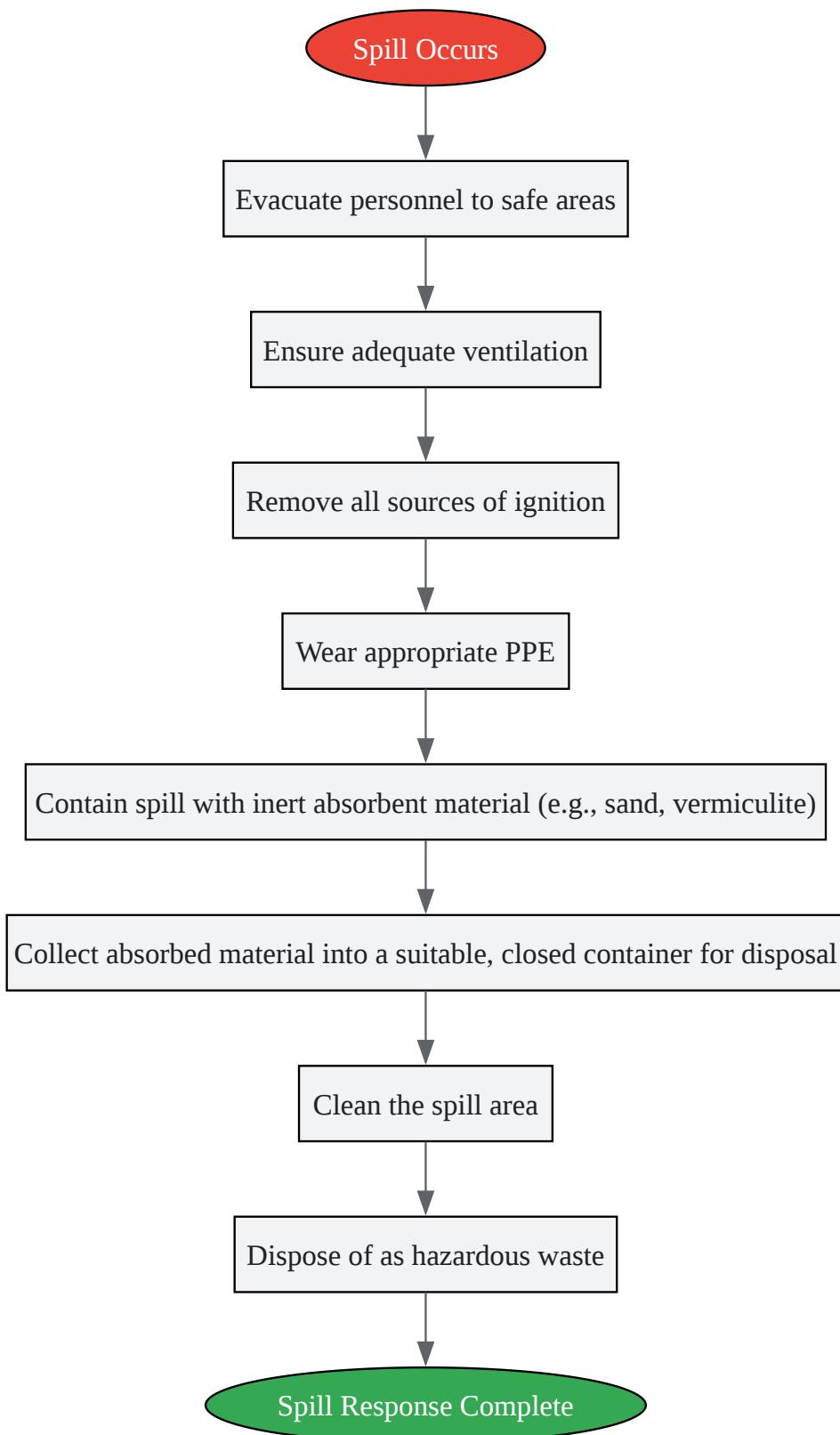
First Aid Measures for Exposure.

Firefighting Measures

2,6-Dimethylphenyl isocyanate is a combustible liquid and can form explosive mixtures with air.[1]

- Suitable Extinguishing Media: Dry sand, carbon dioxide (CO₂), or powder.[1] Do not use water or foam.[1] Water mist may be used to cool closed containers.[1]
- Specific Hazards: Containers may explode when heated.[1] Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures



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Logical Workflow for Spill Response.

Handling and Storage

- Handling: Use only in a chemical fume hood.[1] Avoid breathing mist, vapors, or spray.[1] Do not get in eyes, on skin, or on clothing.[1] Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Storage: Keep refrigerated.[1] Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] This material is moisture-sensitive.[1]

Stability and Reactivity

- Reactivity: None known based on available information.[1]
- Chemical Stability: Moisture sensitive.[1]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Incompatible Materials: Acids, strong bases, alcohols, amines, and oxidizing agents.[1]
- Hazardous Decomposition Products: Carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1]

This guide is intended to provide detailed safety information for **2,6-Dimethylphenyl isocyanate** for use by trained professionals. Always refer to the most current Safety Data Sheet provided by the supplier before handling this chemical.

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